

ammonium nonanoate tank mix compatibility other organic herbicides

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

Cat. No.: S696831

[Get Quote](#)

Ammonium Nonanoate: Technical Profile

The table below summarizes key technical information for **ammonium nonanoate**, which is marketed under trade names like Scythe and Axxe [1].

Property	Specification
Common Name	Ammonium Nonanoate (also known as Pelargonic Acid) [1]
Formulations	4.2 L, 3.3 L [1]
Mode of Action	Contact herbicide that disrupts cell membranes, causing rapid cell desiccation. Classified as an "unclassified" mode of action [1].
Key Symptom	Water-soaked foliage observable within minutes on a warm, sunny day [1].
Key Weeds Controlled	Small, young, succulent seedling broadleaf weeds. Weaker on grasses [1].
Major Weeds Not Controlled	Older annual and perennial weeds (stems survive, foliage necrotic). Repeated applications can improve control [1].
Soil Residual Activity	None reported [1]

Property	Specification
Volatility & Leaching	Negligible [1]
Recommended Application	Directed or spot treatment (e.g., 3-10% v/v for a 4.2L formulation) to avoid contact with desirable vegetation [1].

Important Precaution: The product label for Scythe (a pelargonic acid product) explicitly advises against tank-mixing with systemic herbicides like Roundup-Pro (glyphosate), as **reduced control of weeds, particularly perennial weeds, has been reported** from such mixtures [1].

Tank Mixing Guidelines & Compatibility Testing

While specific data for **ammonium nonanoate** is scarce, established agricultural practices provide a framework for testing compatibility.

General Mixing Order

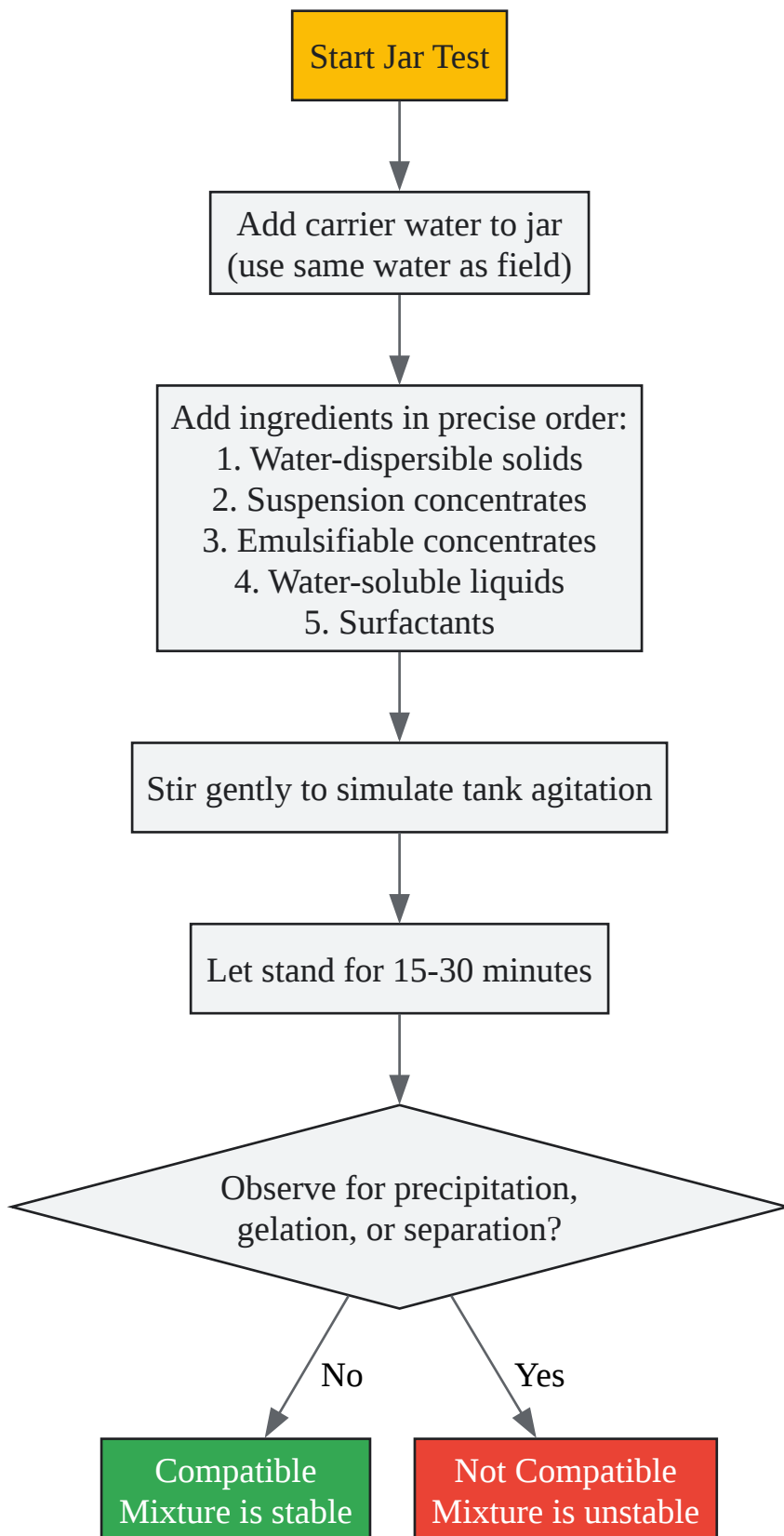
For any tank mix, the order in which components are added is critical to prevent gelling, precipitation, or reduced efficacy [2] [3]. The standard sequence is:

- **Water Dispersible Products:** Wettable powders (WP), dry flowables (DF) [3].
- **Suspension Concentrates:** Flowables (SC), capsule suspensions (CS) [3].
- **Emulsifiable Concentrates (EC):** Oil-based liquid herbicides [3].
- **Water-Soluble Liquids (SL):** Water-based liquid herbicides and solubilized salts [2] [3].
- **Surfactants:** Nonionic surfactants (NIS), crop oil concentrates (COC) should be added last [2].

Always fill the spray tank **50-75% full with clean water** before adding products, and maintain constant, gentle agitation throughout the process [2].

Experimental Protocol: Jar Test for Compatibility

Before any large-scale application, researchers should conduct a jar test to assess physical compatibility. The workflow for this test is outlined below.



[Click to download full resolution via product page](#)

Frequently Asked Questions for Technical Support

Q1: Can ammonium nonanoate be safely mixed with other organic post-emergence contact herbicides? There is no definitive "yes" or "no" answer. The primary concern is **antagonism**, where one herbicide reduces the efficacy of another. The documented caution against mixing with glyphosate suggests a real risk of reduced performance [1]. Each potential combination with another organic herbicide (e.g., another fatty acid-based product or a vinegar-based product) must be evaluated on a case-by-case basis using the jar test and subsequent bioassay.

Q2: What is the first step if a researcher observes clogging or separation in a tank mix with ammonium nonanoate? Immediately stop the application. The most likely causes are **incompatible formulations** or an **incorrect mixing order**. Check the mixing sequence against established guidelines [2] [3]. Re-conduct a jar test to confirm the incompatibility. Never apply a separated or gelled mixture, as it can clog equipment and lead to uneven, ineffective application.

Q3: Where can I find the most reliable information on a specific product's tank-mix partners? The **product label is the primary legal and scientific authority**. Always consult it first for any specific prohibitions or recommendations. For the most current information, also check the **manufacturer's technical website** (e.g., Gowan for Scythe, BioSafe Systems for Axxe) [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Scythe (pelargonic acid) and Axxe (ammonium) | NC State... nonanoate [content.ces.ncsu.edu]
2. Order for Effective Pesticide Application Herbicide Mixing [extension.okstate.edu]
3. - Tank Guidelines | Crop Science US Mix [cropscience.bayer.us]

To cite this document: Smolecule. [ammonium nonanoate tank mix compatibility other organic herbicides]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b696831#ammonium-nonanoate-tank-mix-compatibility-other-organic-herbicides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com